

Introduction: The Significance of the Benzo[d]isoxazole Scaffold

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Compound of Interest

Compound Name: 6-Bromo-4-methoxybenzo[d]isoxazole

Cat. No.: B12882195

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The benzo[d]isoxazole motif is a privileged heterocyclic system in medicinal chemistry, forming the core of numerous compounds with a wide array of biological activities, including antimicrobial, anticonvulsant, antipsychotic, and anti-inflammatory properties.^[1] The specific substitution pattern of **6-Bromo-4-methoxybenzo[d]isoxazole** makes it a valuable building block for the synthesis of more complex pharmaceutical agents, where the bromo- and methoxy- groups provide handles for further functionalization and modulate the electronic properties of the scaffold.

This guide provides a comprehensive, field-proven methodology for the synthesis of **6-Bromo-4-methoxybenzo[d]isoxazole**. The narrative is structured to not only provide a step-by-step protocol but to elucidate the underlying chemical principles and the rationale behind key experimental choices, ensuring a reproducible and scalable process for research and drug development professionals.

Retrosynthetic Analysis & Strategic Overview

The synthesis of the target molecule is predicated on the construction of the isoxazole ring fused to the benzene core. A robust and highly efficient strategy involves the intramolecular

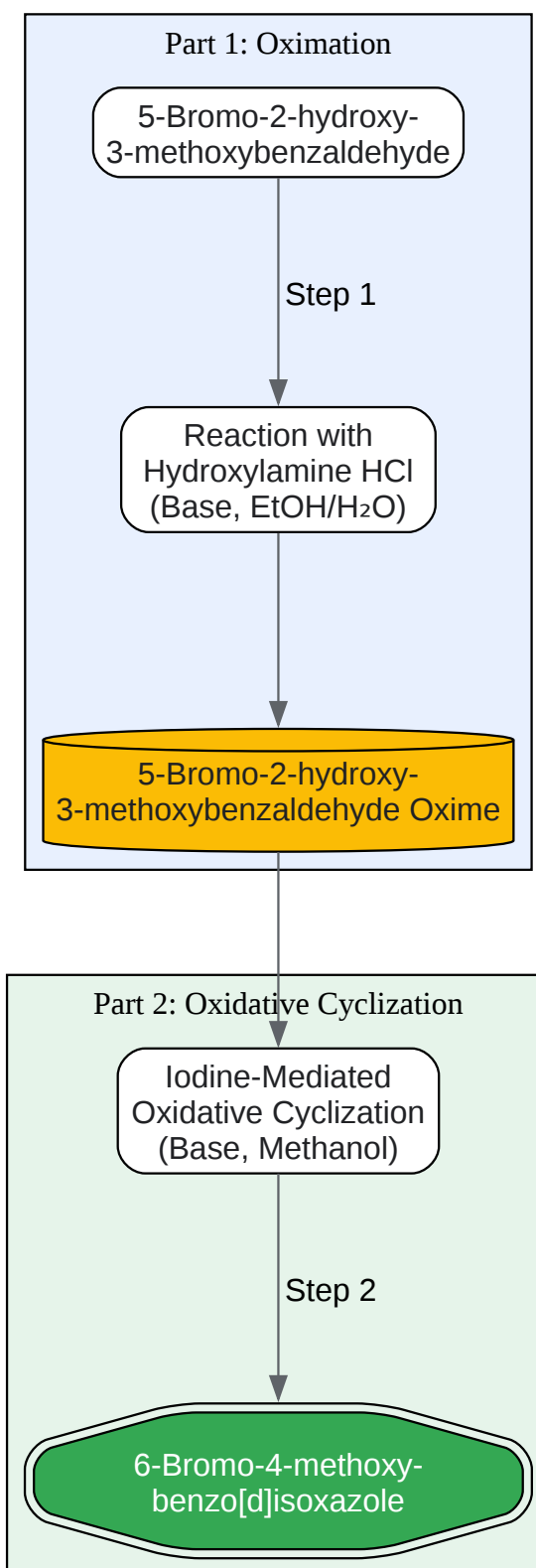
oxidative cyclization of a suitably substituted o-hydroxybenzaldehyde oxime.

Our retrosynthetic approach identifies 5-Bromo-2-hydroxy-3-methoxybenzaldehyde oxime as the key intermediate. This precursor is readily accessible in a single, high-yielding step from the commercially available starting material, 5-Bromo-2-hydroxy-3-methoxybenzaldehyde (commonly known as 5-bromo-o-vanillin). The starting material itself can be synthesized from vanillin, a widely available and inexpensive precursor.^{[2][3][4][5]}

This two-step sequence—oximation followed by cyclization—is advantageous due to its operational simplicity, use of readily available reagents, and high overall efficiency.

Visualization of the Synthetic Workflow

The logical flow of the synthesis is depicted below, outlining the transformation from the starting aldehyde to the final heterocyclic product.



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Figure 1: Overall synthetic pathway for **6-Bromo-4-methoxybenzo[d]isoxazole**.

Part 1: Synthesis of the Precursor: 5-Bromo-2-hydroxy-3-methoxybenzaldehyde Oxime

Principle & Rationale

The initial step is the conversion of the aldehyde functional group into an oxime. This is a classic condensation reaction between an aldehyde and hydroxylamine.^[6] Hydroxylamine hydrochloride ($\text{NH}_2\text{OH}\cdot\text{HCl}$) is the standard reagent, as it is a stable, crystalline solid. A base, such as sodium bicarbonate or sodium hydroxide, is required to neutralize the hydrochloride salt, liberating the free hydroxylamine nucleophile in situ, which then attacks the electrophilic carbonyl carbon of the aldehyde.

The reaction is typically performed in a protic solvent mixture, such as ethanol/water, which effectively dissolves both the organic aldehyde and the inorganic salts, facilitating a homogenous reaction environment. The phenolic hydroxyl group remains intact under these mild conditions.

Detailed Experimental Protocol: Oximation

- **Reaction Setup:** In a 250 mL round-bottom flask equipped with a magnetic stir bar and reflux condenser, dissolve 5-Bromo-2-hydroxy-3-methoxybenzaldehyde (1.0 eq) in 95% ethanol.
- **Reagent Preparation:** In a separate beaker, prepare a solution of hydroxylamine hydrochloride (1.2 eq) and a mild base like sodium bicarbonate (1.2 eq) in a minimal amount of deionized water.^[6]
- **Reaction Execution:** Add the aqueous hydroxylamine solution to the ethanolic solution of the aldehyde at room temperature with vigorous stirring.
- **Heating and Monitoring:** Heat the reaction mixture to reflux (approximately 80-85 °C). Monitor the progress of the reaction by Thin Layer Chromatography (TLC) until the starting aldehyde spot is completely consumed (typically 1-2 hours).
- **Work-up and Isolation:** After completion, cool the reaction mixture to room temperature and then place it in an ice bath to facilitate precipitation. Add cold deionized water to the flask to precipitate the product fully.

- **Purification:** Collect the resulting white to off-white solid by vacuum filtration. Wash the filter cake thoroughly with cold water to remove any residual inorganic salts. Dry the product under vacuum to yield 5-Bromo-2-hydroxy-3-methoxybenzaldehyde oxime, which is typically of sufficient purity for the next step.

Part 2: Intramolecular Oxidative Cyclization to 6-Bromo-4-methoxybenzo[d]isoxazole

Principle & Rationale

The final and key step is the construction of the benzo[d]isoxazole ring system. This is achieved through an intramolecular oxidative cyclization of the precursor oxime. Molecular iodine (I_2) is an excellent reagent for this transformation.^[7] It acts as a mild and selective oxidizing agent that facilitates the formation of the N-O bond.

The mechanism is proposed to involve the formation of an O-iodo intermediate from the phenolic hydroxyl group, which is then intramolecularly attacked by the nitrogen atom of the oxime. Subsequent elimination of hydrogen iodide (HI) yields the stable aromatic heterocyclic product. A base, such as potassium carbonate or sodium hydroxide, is added to neutralize the HI generated during the reaction, driving the equilibrium towards the product. Methanol is an excellent solvent choice for this reaction.

Detailed Experimental Protocol: Cyclization

- **Reaction Setup:** To a round-bottom flask equipped with a magnetic stir bar, add the 5-Bromo-2-hydroxy-3-methoxybenzaldehyde oxime (1.0 eq) and dissolve it in methanol.
- **Addition of Base:** Add an anhydrous base such as potassium carbonate (2.0 eq) to the solution.
- **Addition of Oxidant:** To the stirred suspension, add a solution of molecular iodine (1.1 eq) in methanol dropwise at room temperature. The solution will typically develop a dark color upon addition of iodine.
- **Reaction Execution:** Stir the reaction mixture at room temperature. Monitor the reaction progress by TLC. The reaction is generally complete within 4-6 hours.

- **Quenching and Work-up:** Upon completion, quench the excess iodine by adding a saturated aqueous solution of sodium thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$) until the dark color disappears, resulting in a pale yellow or colorless solution.
- **Extraction:** Remove the methanol under reduced pressure using a rotary evaporator. Add deionized water to the residue and extract the product into an organic solvent such as ethyl acetate (3 x volumes).
- **Purification:** Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate (Na_2SO_4). Filter the drying agent and concentrate the solvent under reduced pressure to obtain the crude product. Purify the residue by flash column chromatography on silica gel using a hexane/ethyl acetate gradient to yield **6-Bromo-4-methoxybenzo[d]isoxazole** as a pure solid.

Data Summary: Reagents and Conditions

Step	Reaction	Key Reagents	Equivalents	Solvent	Temp.	Time (h)	Typical Yield (%)
1	Oxidation	5-Bromo-2-hydroxy-3-methoxybenzaldehyde	1.0	Ethanol/Water	Reflux	1-2	>90%
Hydroxylamine Hydrochloride		1.2					
Sodium Bicarbonate		1.2					
2	Cyclization	5-Bromo-2-hydroxy-3-methoxybenzaldehyde Oxime	1.0	Methanol	R.T.	4-6	75-85%
Iodine (I ₂)		1.1					
Potassium Carbonate (K ₂ CO ₃)		2.0					

Conclusion

The described two-step synthetic sequence provides a reliable and efficient pathway for the laboratory-scale synthesis of **6-Bromo-4-methoxybenzo[d]isoxazole**. The methodology relies on well-established chemical transformations, utilizes readily available and cost-effective reagents, and involves straightforward purification procedures. This in-depth guide, grounded in fundamental organic chemistry principles, offers researchers a robust platform for accessing this valuable heterocyclic building block for applications in drug discovery and materials science.

References

- SciSpace. (n.d.). Synthesis of new benzisoxazole derivatives and their antimicrobial, antioxidant and anti-inflammatory activities. Retrieved from [\[Link\]](#)
- Jackson, A. et al. (n.d.). Iodine-mediated cyclisation of thiobenzamides to produce benzothiazoles and benzoxazoles. ResearchGate. Retrieved from [\[Link\]](#)
- Poor Man's Chemist. (2022, August 25). Synthesis of 5-Bromovanillin From Vanillin and Bromine [Video]. YouTube. Retrieved from [\[Link\]](#)
- Çelik, F. et al. (2014). N'-(5-Bromo-2-hydroxy-3-methoxybenzylidene)isonicotinohydrazide. ResearchGate. Retrieved from [\[Link\]](#)
- Aziz, M. et al. (2021). Application, Reactivity and Synthesis of Isoxazole Derivatives. ResearchGate. Retrieved from [\[Link\]](#)
- Google Patents. (n.d.). CN105439837A - Synthetic method of 6-Bromoisovanillin.
- Unknown Author. (n.d.). Synthesis of 5-hydroxy-4-methoxy-2-substitutedbenzaldehyde. ResearchGate. Retrieved from [\[Link\]](#)
- Organic Chemistry Portal. (n.d.). Iodine-Mediated Intramolecular Oxidative Cyclization of 2-(Styrylthio)anilines: Synthesis of 2-Substituted Benzothiazoles. Retrieved from [\[Link\]](#)
- Rostami, A. et al. (2019). Highly efficient method for oximation of aldehydes in the presence of bis-thiourea complexes of cobal. Growing Science. Retrieved from [\[Link\]](#)

- Donahue, S. L. et al. (2016). Catalytic Oxidative Cyclization of 2'-Arylbenzaldehyde Oxime Ethers under Photoinduced Electron Transfer Conditions. PMC. Retrieved from [\[Link\]](#)
- Guchhait, S. K. et al. (2022). Bromo-lactamization of isoxazole via neighboring group participation: toward spiro-isoxazoline γ . PMC. Retrieved from [\[Link\]](#)
- Google Patents. (n.d.). HU200581B - New process for producing 5-bromovanillin.
- Royal Society of Chemistry. (n.d.). Copper-mediated [3 + 2] oxidative cyclization of oxime acetate and its utility in the formal synthesis of fentiazac. Retrieved from [\[Link\]](#)
- Zhang, L. et al. (2017). Facile synthesis of O-acylhydroxamates via reaction of oxime chlorides with carboxylic acids. Royal Society of Chemistry. Retrieved from [\[Link\]](#)
- Sciencemadness.org. (2012, February 23). Bromination of Vanillin without bromine. Retrieved from [\[Link\]](#)
- Scilit. (n.d.). Application, Reactivity and Synthesis of Isoxazole Derivatives. Retrieved from [\[Link\]](#)
- MDPI. (2022, March 31). Metal-Free Synthesis of Benzimidazolinones via Oxidative Cyclization Under Hypervalent Iodine Catalysis. Retrieved from [\[Link\]](#)
- MDPI. (2020, August 15). Oxidative Photocyclization of Aromatic Schiff Bases in Synthesis of Phenanthridines and Other Aza-PAHs. Retrieved from [\[Link\]](#)
- Zanco Journal of Medical Sciences. (2022). Synthesis, characterization and biological activity of some isoxazole derivatives via 1,3-dipolar cycloaddition reaction of nitrile oxide. Retrieved from [\[Link\]](#)
- Google Patents. (n.d.). EP0021072A1 - Production of alpha-hydroxy oximes.
- International Journal of Pharmaceutical Chemistry and Analysis. (2024). A review of isoxazole biological activity and present synthetic techniques. Retrieved from [\[Link\]](#)
- National Center for Biotechnology Information. (2019). Iodine(III)-Mediated Cyclization Cascade of Dienes to Benzofulvene Derivatives. Retrieved from [\[Link\]](#)

- Organic Syntheses. (n.d.). 2-bromo-4-methylbenzaldehyde. Retrieved from [[Link](#)]
- ResearchGate. (n.d.). Iodine Promoted One-Pot Synthesis of 2-Aryl Benzoxazoles from Amidoximes via Oxidative Cyclization and Ring Contraction. Retrieved from [[Link](#)]
- Taylor & Francis. (2019, May 29). Iodination of vanillin and subsequent Suzuki-Miyaura coupling: two-step synthetic sequence teaching green chemistry principles. Retrieved from [[Link](#)]

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Sources

- 1. O-alkylation and arylation of Oximes, Hydroxylamines and related compounds [organic-chemistry.org]
- 2. [youtube.com](https://www.youtube.com) [[youtube.com](https://www.youtube.com)]
- 3. HU200581B - New process for producing 5-bromovanillin - Google Patents [patents.google.com]
- 4. Sciencemadness Discussion Board - Bromination of Vanillin without bromine - Powered by XMB 1.9.11 [[sciencemadness.org](https://www.sciencemadness.org)]
- 5. CAS 2973-76-4: 5-Bromovanillin | CymitQuimica [[cymitquimica.com](https://www.cymitquimica.com)]
- 6. pdf.benchchem.com [pdf.benchchem.com]
- 7. Iodine-Mediated Intramolecular Oxidative Cyclization of 2-(Styrylthio)anilines: Synthesis of 2-Substituted Benzothiazoles [organic-chemistry.org]
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